

An In-depth Technical Guide on **tert-Butyl 3-hydroxypropylmethylcarbamate** in Medicinal Chemistry

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Compound of Interest

Compound Name: *tert-Butyl 3-hydroxypropylmethylcarbamate*

Cat. No.: B028104

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Introduction

tert-Butyl 3-hydroxypropylmethylcarbamate (CAS No. 98642-44-5), also known as N-Boc-3-(methylamino)-1-propanol, is a bifunctional organic molecule.^{[1][2]} While this specific compound is commercially available, a comprehensive review of medicinal chemistry literature reveals a notable scarcity of published research detailing its specific biological activities or applications in drug development.^[2] However, by examining its structural components—a tert-butoxycarbonyl (Boc) protecting group and a hydroxypropylmethylcarbamate core—we can infer its potential roles and applications in medicinal chemistry. This guide provides an overview of its physicochemical properties, a probable synthetic route with a general experimental protocol, and a discussion of the significance of its constituent moieties in the broader context of drug discovery.

Physicochemical Properties

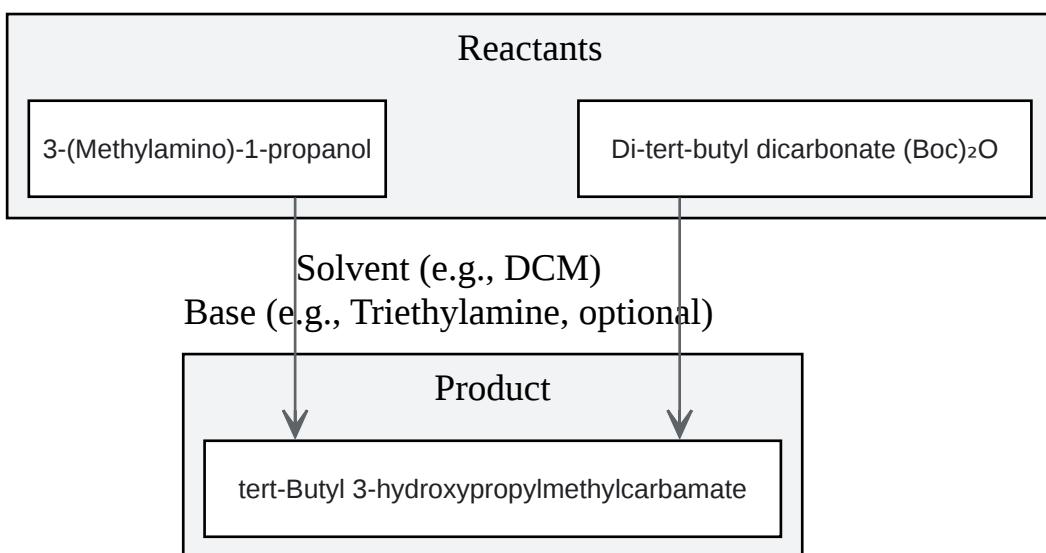
Based on available data from chemical suppliers, the known properties of **tert-butyl 3-hydroxypropylmethylcarbamate** are summarized below.

Property	Value	Reference(s)
CAS Number	98642-44-5	[1] [3]
Molecular Formula	C ₉ H ₁₉ NO ₃	[1] [3]
Molecular Weight	189.25 g/mol	[1] [3]
Appearance	Light yellow oil	[3]
Boiling Point	120 °C at 0.08 Torr	[3]
Predicted Density	1.020 ± 0.06 g/cm ³	[3]
Solubility	Chloroform, Dichloromethane, DMSO, Ethyl Acetate	[3]

Synthesis of **tert-Butyl 3-hydroxypropylmethylcarbamate**

A likely synthetic route to **tert-butyl 3-hydroxypropylmethylcarbamate** involves the protection of the secondary amine of 3-(methylamino)-1-propanol using di-tert-butyl dicarbonate (Boc₂O). This is a standard and widely used method for introducing the Boc protecting group onto primary and secondary amines.

Proposed Synthetic Scheme:



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Caption: Proposed synthesis of **tert-Butyl 3-hydroxypropylmethylcarbamate**.

General Experimental Protocol for Boc Protection:

This protocol is a generalized procedure based on standard methods for the N-Boc protection of amino alcohols.

- Reaction Setup: To a solution of 3-(methylamino)-1-propanol (1.0 equivalent) in a suitable aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF), add di-tert-butyl dicarbonate (1.0-1.2 equivalents). If the starting material is a salt (e.g., hydrochloride), a base such as triethylamine (Et_3N) or sodium bicarbonate (NaHCO_3) is typically added to neutralize the acid.
- Reaction Conditions: The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Once the reaction is complete, the solvent is typically removed under reduced pressure. The residue is then redissolved in an organic solvent like ethyl acetate and washed with a weak aqueous acid (e.g., 1M HCl) to remove any unreacted amine and base, followed by a wash with brine.

- Purification: The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated in vacuo. The crude product can be purified by column chromatography on silica gel to yield the pure **tert-butyl 3-hydroxypropylmethylcarbamate**.

Role in Medicinal Chemistry

Due to the lack of specific literature for the title compound, its role in medicinal chemistry is inferred from the functions of its key structural features.

The tert-Butyl Carbamate (Boc) Group:

The Boc group is one of the most common amine protecting groups in organic synthesis, particularly in peptide synthesis and the construction of complex molecules in drug discovery. [4] Its widespread use is due to its stability under a wide range of reaction conditions and its ease of removal under mildly acidic conditions (e.g., with trifluoroacetic acid).[4]

In medicinal chemistry, the Boc group serves several purposes:

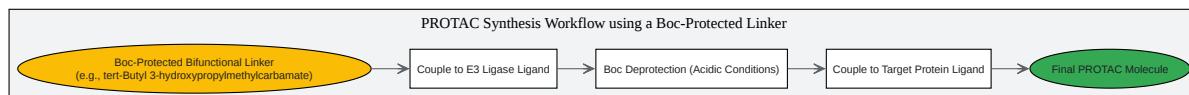
- Intermediate Protection: It allows for selective reactions at other functional groups within a molecule.
- Modulation of Physicochemical Properties: The bulky and lipophilic nature of the tert-butyl group can increase a molecule's solubility in organic solvents and its ability to cross cell membranes.[5]
- Prodrugs: While less common for this purpose, carbamates can be designed as prodrugs that are cleaved in vivo to release an active pharmaceutical ingredient.[5]

The Hydroxypropylmethylcarbamate Moiety:

The core structure of the molecule can act as a versatile linker or spacer in the design of more complex therapeutic agents. The hydroxyl group provides a reactive handle for further functionalization, such as etherification or esterification, to attach other molecular fragments.

A significant application for similar bifunctional molecules is in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[6] PROTACs are heterobifunctional molecules that

simultaneously bind to a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein.^[6] The linker connecting the target-binding ligand and the E3 ligase ligand is a critical component of a PROTAC's efficacy, and structures similar to **tert-butyl 3-hydroxypropylmethylcarbamate** are used to construct these linkers.^[6]



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Caption: Generalized workflow for PROTAC synthesis.

Quantitative Data and Signaling Pathways

As there is no published biological data for **tert-butyl 3-hydroxypropylmethylcarbamate**, it is not possible to provide tables of quantitative data (e.g., IC₅₀, K_i values) or diagrams of specific signaling pathways in which it is involved. The primary role of this compound, as inferred from its structure, is that of a synthetic building block rather than a biologically active agent itself.

Conclusion

tert-Butyl 3-hydroxypropylmethylcarbamate is a chemical entity with potential utility in medicinal chemistry as a versatile building block. Its value lies in the combination of a stable, yet readily cleavable, Boc-protecting group and a functionalized core that can be incorporated into larger, more complex molecules. While direct research on its biological effects is currently unavailable, its structural similarity to linkers used in advanced therapeutic modalities like PROTACs suggests a potential application in this and other areas of drug discovery that require the controlled assembly of molecular components. Further research would be needed to fully elucidate any intrinsic biological activity and to explore its full potential in the synthesis of novel therapeutic agents.

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